

1-Hydroxycyclohexyl phenyl ketone molecular weight and formula

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Compound of Interest

Compound Name: 1-Hydroxycyclohexyl phenyl ketone

Cat. No.: B179516

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A Technical Guide to 1-Hydroxycyclohexyl Phenyl Ketone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Hydroxycyclohexyl phenyl ketone**, a compound of significant interest in various chemical and industrial applications, including its role as a photoinitiator. This document outlines its core physicochemical properties, a detailed experimental protocol for its synthesis, and a logical workflow for its preparation.

Core Physicochemical Data

1-Hydroxycyclohexyl phenyl ketone, also known as Irgacure 184, is a widely used α -hydroxyketone photoinitiator.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C13H16O2	[3][4]
Molecular Weight	204.26 g/mol	[2][3]
CAS Number	947-19-3	[5][3][4]
Appearance	White crystalline powder	[6]
Melting Point	47-50 °C	
Boiling Point	175 °C at 15 mm Hg	[7]
Synonyms	1-Benzoylcyclohexanol, Irgacure 184	[2][3]

Applications in Research and Development

1-Hydroxycyclohexyl phenyl ketone is primarily utilized as a high-efficiency photoinitiator for UV-curable systems, such as coatings, inks, and adhesives.[6][7] Upon exposure to UV radiation, it undergoes a photochemical reaction to generate reactive species that initiate polymerization.[6] Its non-yellowing property makes it particularly valuable for clear coatings and inks.[6] Beyond its role as a photoinitiator, it has also been employed as a reagent in organic synthesis, for instance, in the oxidation of primary alcohols and aldehydes to carboxylic acids.[8]

Experimental Protocol: Synthesis of 1-Hydroxycyclohexyl Phenyl Ketone

The synthesis of **1-Hydroxycyclohexyl phenyl ketone** can be achieved through a multi-step process, commonly involving a Friedel-Crafts acylation, followed by chlorination and subsequent hydrolysis.[1][9][10] The following is a representative protocol based on established methodologies.

Step 1: Friedel-Crafts Acylation to form Cyclohexyl Phenyl Ketone

- **Reaction Setup:** To a reaction flask equipped with a stirrer, add anhydrous aluminum chloride (catalyst) and benzene. Cool the mixture to approximately 5-10°C using an ice bath.[9]

- **Addition of Acylating Agent:** Slowly add cyclohexanecarbonyl chloride to the cooled benzene and catalyst mixture. The weight ratio of benzene to aluminum chloride to cyclohexanecarbonyl chloride is typically around 9:3:3.26.[9]
- **Reaction:** Maintain the reaction temperature at approximately 15°C and stir for at least 2.5 hours.[9]
- **Work-up:** After the reaction is complete, the mixture is carefully quenched, and the organic layer containing cyclohexyl phenyl ketone is separated.

Step 2: Chlorination of Cyclohexyl Phenyl Ketone

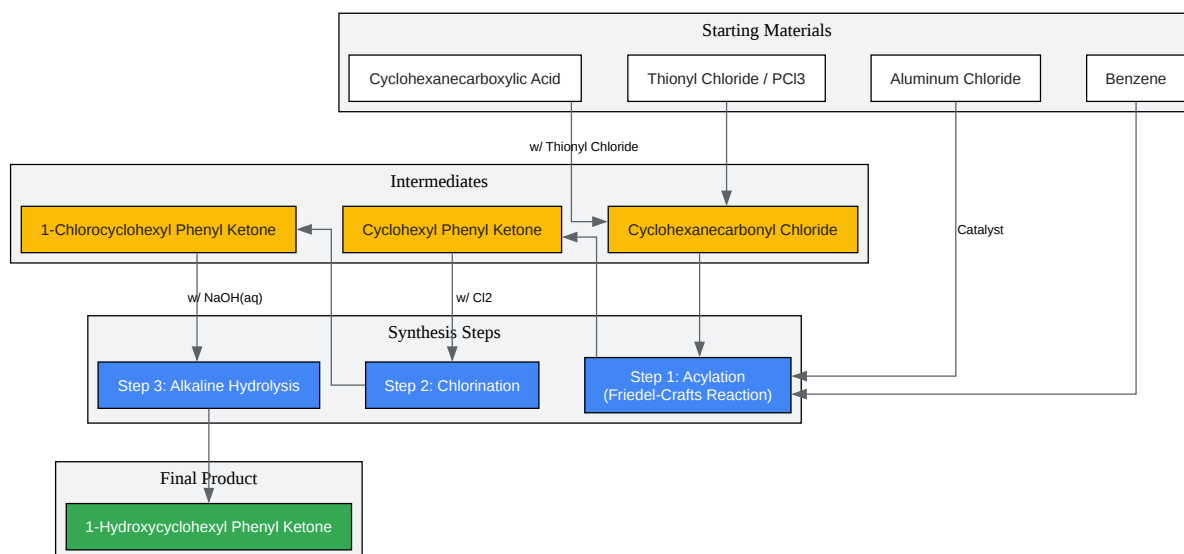
- **Reaction Setup:** Add the cyclohexyl phenyl ketone obtained from Step 1 into a chlorination vessel.
- **Chlorination:** Heat the ketone to approximately 60°C and introduce chlorine gas to initiate the chlorination reaction, yielding 1-chlorocyclohexyl phenyl ketone.[1][9]

Step 3: Alkaline Hydrolysis to form **1-Hydroxycyclohexyl Phenyl Ketone**

- **Reaction Setup:** Prepare an aqueous solution of sodium hydroxide.
- **Hydrolysis:** Add the 1-chlorocyclohexyl phenyl ketone from Step 2 to the sodium hydroxide solution. The reaction is stirred until completion.[1][9]
- **Extraction and Purification:** The product, **1-Hydroxycyclohexyl phenyl ketone**, is then extracted using a suitable solvent like toluene. The solvent is subsequently removed, and the crude product can be purified by recrystallization to yield the final white crystalline solid.[1][9]

Logical and Experimental Workflows

The synthesis of **1-Hydroxycyclohexyl phenyl ketone** follows a logical progression from starting materials to the final product. This workflow is visualized below.



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Caption: Synthetic pathway of **1-Hydroxycyclohexyl phenyl ketone**.

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